

Fipronil-13C6 CAS number and molecular weight

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Compound of Interest

Compound Name: *Fipronil-13C6*

Cat. No.: *B15576721*

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In-Depth Technical Guide: Fipronil-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Fipronil-13C6**, an isotopically labeled form of the broad-spectrum insecticide Fipronil. This document is intended for use by professionals in research and development who require detailed technical data, experimental protocols, and an understanding of the compound's mechanism of action. **Fipronil-13C6** is primarily utilized as an internal standard in analytical methodologies to ensure accurate quantification of Fipronil in various matrices.

Core Compound Data: Fipronil and Fipronil-13C6

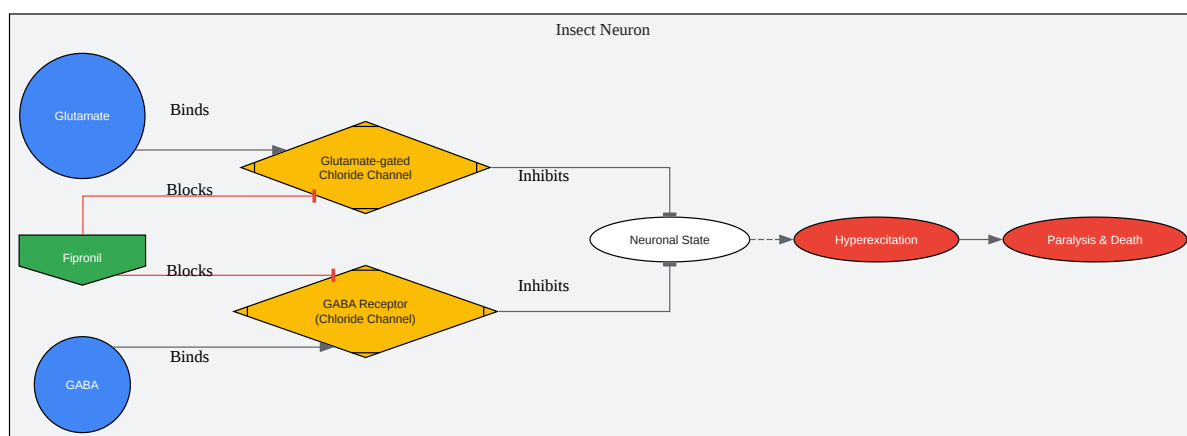
Fipronil is a phenylpyrazole insecticide.^[1] The isotopically labeled **Fipronil-13C6** is chemically identical to Fipronil, with the exception that six carbon atoms in the phenyl ring have been replaced with the ¹³C isotope. This substitution increases the molecular weight of the compound, allowing it to be distinguished from native Fipronil in mass spectrometry-based analyses.

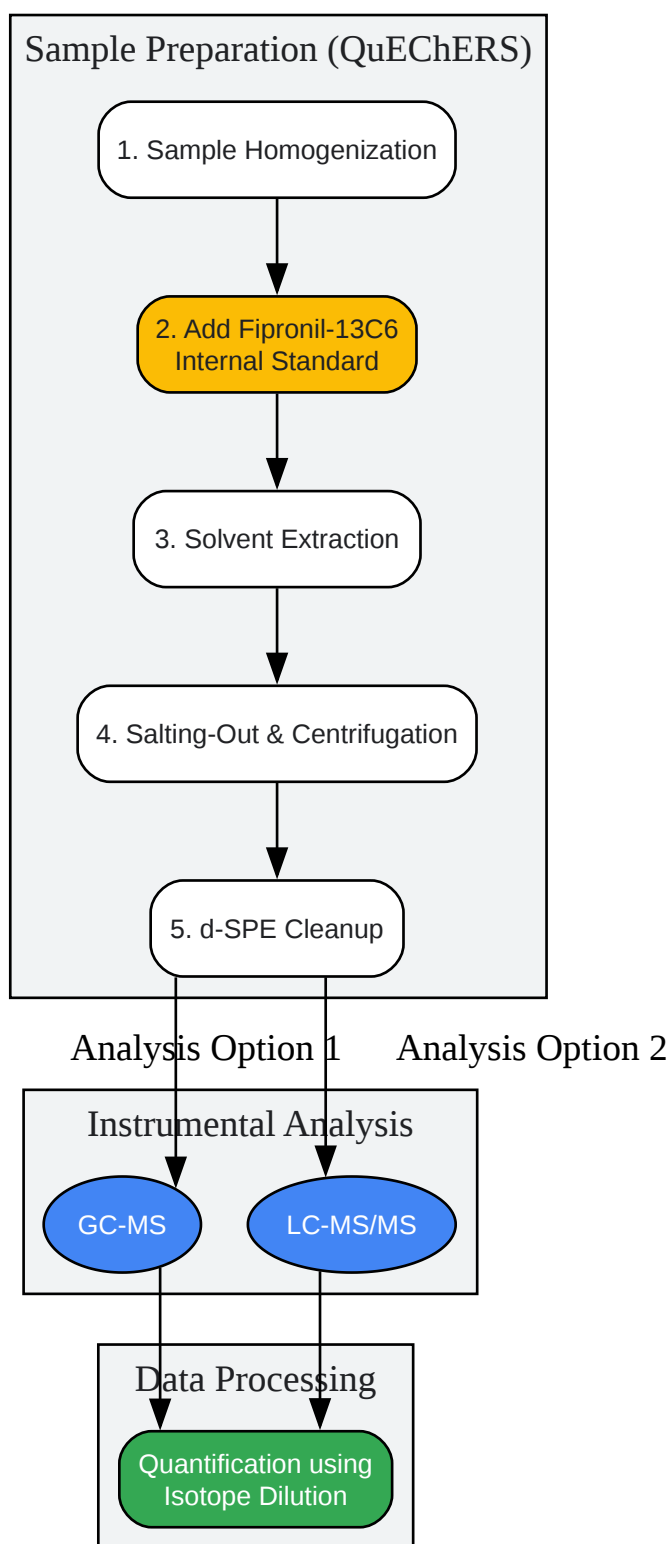
Property	Fipronil	Fipronil-13C6
CAS Number	120068-37-3[1][2][3]	Not available (unlabeled CAS: 120068-37-3)
Molecular Formula	C ₁₂ H ₄ Cl ₂ F ₆ N ₄ OS[2][3]	¹³ C ₆ C ₆ H ₄ Cl ₂ F ₆ N ₄ OS
Molecular Weight	~437.2 g/mol [1][2]	~443.10 g/mol
Appearance	White powder with a moldy odor[1]	Not specified, presumed to be a white solid

Signaling Pathway and Mechanism of Action

Fipronil's insecticidal activity is primarily attributed to its potent and selective antagonism of insect γ-aminobutyric acid (GABA) receptors.[4] GABA is the principal inhibitory neurotransmitter in the insect central nervous system. By blocking the GABA-gated chloride channels, Fipronil prevents the influx of chloride ions into neurons. This leads to hyperexcitation of the insect's central nervous system, resulting in paralysis and death.

Notably, Fipronil exhibits significantly higher selectivity for insect GABA receptors over their mammalian counterparts, which contributes to its relative safety in mammals.[4] In addition to its primary mode of action, Fipronil has also been shown to inhibit both desensitizing and non-desensitizing glutamate-induced chloride currents in insect neurons.[4]





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References

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